

Application of Aurein 1.2 in Antimicrobial Photodynamic Therapy: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Aurein 1.2	
Cat. No.:	B1578168	Get Quote

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Introduction

Aurein 1.2 is a 13-amino acid antimicrobial peptide (AMP) originally isolated from the Australian bell frog, Litoria aurea.[1][2][3] It exhibits broad-spectrum antimicrobial and anticancer activities.[1][4] This document provides detailed application notes and protocols for the use of Aurein 1.2 in antimicrobial photodynamic therapy (aPDT), a promising alternative to conventional antibiotics in an era of increasing antimicrobial resistance. aPDT involves the use of a photosensitizer (PS), which upon activation by light of a specific wavelength, generates reactive oxygen species (ROS) that are cytotoxic to target microorganisms.

The combination of **Aurein 1.2** with aPDT has been shown to enhance the antimicrobial effect, particularly against resilient pathogens like Enterococcus faecalis and even vancomycin-resistant Enterococcus faecium. This synergistic effect is photosensitizer-dependent and is believed to arise from increased cellular uptake of the photosensitizer facilitated by the membrane-disrupting properties of **Aurein 1.2**.

Mechanism of Action: Aurein 1.2 and aPDT Synergy

Aurein 1.2 is a cationic, amphipathic peptide that primarily targets the cell membrane of microorganisms. It is believed to act via a "carpet" mechanism, where the peptide accumulates

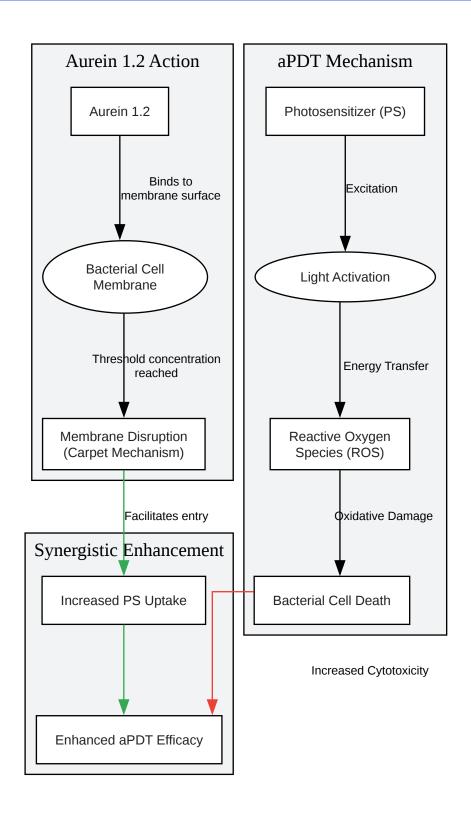


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on the surface of the membrane and, upon reaching a threshold concentration, disrupts the lipid bilayer, leading to cell lysis. This membrane permeabilizing action is thought to facilitate the entry of photosensitizer molecules into the bacterial cell, thereby enhancing the efficacy of aPDT. The synergistic mechanism is dependent on the specific photosensitizer used, with studies showing enhanced activity with methylene blue and chlorin-e6, but not with curcumin.





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Caption: Synergistic mechanism of Aurein 1.2 and aPDT.



Quantitative Data

The following tables summarize the quantitative data from studies investigating the combined effect of **Aurein 1.2** and various photosensitizers in aPDT against Enterococcus faecalis.

Table 1: Minimal Bactericidal Concentration (MBC) of Aurein 1.2

Microorganism	Incubation Time (minutes)	МВС (μМ)
Enterococcus faecalis	5	22
Data from a study determining the MBC of Aurein 1.2 against E. faecalis.		

Table 2: Efficacy of Combined Aurein 1.2 and aPDT against Enterococcus faecalis



Photosensitize r	PS Concentration (μM)	Light Dose (J/cm²)	Aurein 1.2 Concentration (µM)	Log10 Reduction in CFU/mL
Methylene Blue	156	25	0	~1.5
Methylene Blue	156	25	16	~4.5 (Complete elimination)
Chlorin-e6	84	12.5	0	~1.0
Chlorin-e6	84	12.5	16	~4.5 (Complete elimination)
Curcumin	17, 34, 68	12.5	16	No significant enhancement

This table

presents the

synergistic

antimicrobial

effect of

combining Aurein

1.2 with different

photosensitizers.

Note the

significant

increase in

bacterial

reduction with

methylene blue

and chlorin-e6.

Experimental Protocols

Protocol 1: Determination of Minimal Bactericidal Concentration (MBC) of Aurein 1.2



This protocol is used to determine the lowest concentration of **Aurein 1.2** that results in a 99.9% reduction in the initial bacterial inoculum.

Materials:

- Aurein 1.2 peptide
- Bacterial strain of interest (e.g., Enterococcus faecalis)
- Appropriate bacterial growth medium (e.g., Tryptic Soy Broth)
- Phosphate-buffered saline (PBS)
- Sterile microcentrifuge tubes
- Spectrophotometer
- · Microplate reader
- Agar plates

Procedure:

- Bacterial Culture Preparation:
 - Inoculate a single colony of the test bacterium into 5 mL of growth medium and incubate overnight at 37°C with shaking.
 - The next day, dilute the overnight culture in fresh medium and grow to the mid-logarithmic phase (OD600 \approx 0.4-0.6).
 - Harvest the bacterial cells by centrifugation, wash twice with PBS, and resuspend in PBS to a final concentration of approximately 10⁸ CFU/mL.
- Peptide Treatment:
 - Prepare a serial dilution of Aurein 1.2 in sterile water or PBS.

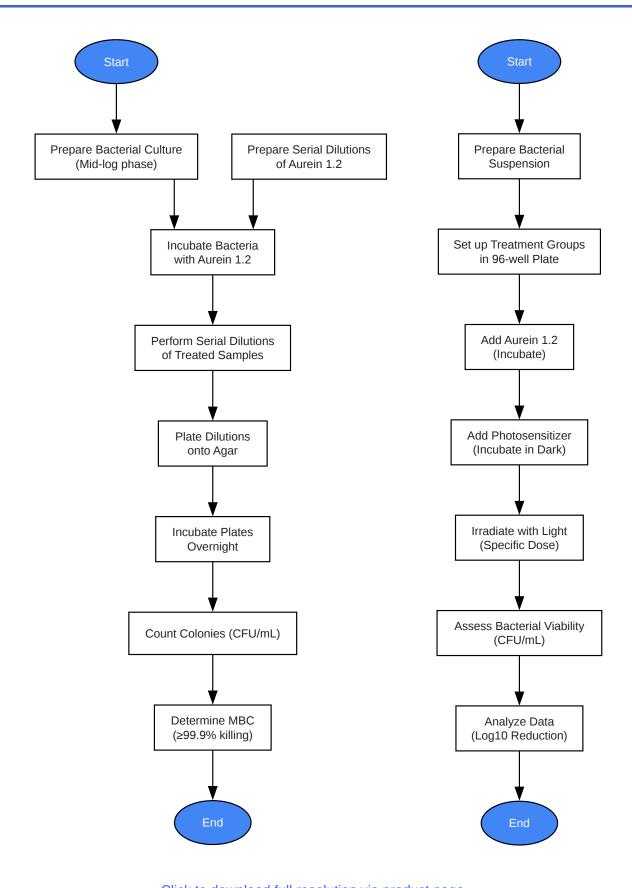
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- o In sterile microcentrifuge tubes, add 50 μL of the bacterial suspension to 50 μL of the various **Aurein 1.2** dilutions. The final bacterial concentration will be approximately 5 x 10^7 CFU/mL.
- Include a positive control (bacteria with no peptide) and a negative control (medium only).
- Incubate the tubes for a predetermined time (e.g., 5 minutes to 2 hours) at 37°C.
- Viability Assessment:
 - After incubation, perform a 10-fold serial dilution of each sample in PBS.
 - Plate 100 μL of the appropriate dilutions onto agar plates.
 - Incubate the plates overnight at 37°C.
 - Count the number of colonies on the plates and calculate the CFU/mL.
 - The MBC is the lowest concentration of Aurein 1.2 that shows a ≥3-log10 reduction in CFU/mL compared to the initial inoculum.





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